

Spectral Data Analysis of Ethyl 10(E)-pentadecenoate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 10(E)-pentadecenoate

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This technical guide provides a comprehensive overview of the spectral data for **Ethyl 10(E)-pentadecenoate**, a monounsaturated fatty acid ethyl ester. The information presented herein is essential for the identification, characterization, and quality control of this compound in research and development settings. This document details predicted Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral data, expected Mass Spectrometry (MS) fragmentation patterns, and the experimental protocols for acquiring such data.

Introduction

Ethyl 10(E)-pentadecenoate (C₁₇H₃₂O₂, Molecular Weight: 268.44 g/mol) is the ethyl ester of 10(E)-pentadecenoic acid. As with other fatty acid esters, its structural elucidation and purity assessment rely heavily on modern spectroscopic techniques. This guide summarizes the key spectral features of this molecule. While experimentally acquired spectra for this specific compound are not readily available in public databases, the data presented here are based on established principles and spectral data of analogous long-chain unsaturated fatty acid esters.

Predicted ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR chemical shifts for **Ethyl 10(E)-pentadecenoate** in a standard solvent like deuterated chloroform (CDCl_3) are presented below. These predictions are based on typical chemical shifts for fatty acid ethyl esters.^{[1][2]}

Table 1: Predicted ^1H NMR Spectral Data for **Ethyl 10(E)-pentadecenoate**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~5.3 - 5.5	Multiplet	2H	Olefinic protons (-CH=CH-)
~4.12	Quartet	2H	Methylene protons of ethyl group (-O-CH ₂ -CH ₃)
~2.28	Triplet	2H	α -Methylene protons to carbonyl (-CH ₂ -COO-)
~1.9 - 2.1	Multiplet	4H	Allylic protons (-CH ₂ -CH=)
~1.61	Multiplet	2H	β -Methylene protons to carbonyl (-CH ₂ -CH ₂ -COO-)
~1.2 - 1.4	Multiplet	14H	Methylene protons of the aliphatic chain (-CH ₂) ₇ -)
~1.25	Triplet	3H	Methyl protons of ethyl group (-O-CH ₂ -CH ₃)
~0.88	Triplet	3H	Terminal methyl protons (-CH ₃)

Table 2: Predicted ¹³C NMR Spectral Data for **Ethyl 10(E)-pentadecenoate**

Chemical Shift (δ) ppm	Assignment
~173.9	Carbonyl carbon (-COO-)
~130.5	Olefinic carbons (-CH=CH-)
~60.1	Methylene carbon of ethyl group (-O-CH ₂)
~34.4	α -Methylene carbon to carbonyl (-CH ₂ -COO-)
~32.6	Allylic carbons (-CH ₂ -CH=)
~29.0 - 29.7	Methylene carbons of the aliphatic chain
~25.0	β -Methylene carbon to carbonyl (-CH ₂ -CH ₂ -COO-)
~22.6	Methylene carbon adjacent to terminal methyl
~14.3	Methyl carbon of ethyl group (-O-CH ₂ -CH ₃)
~14.1	Terminal methyl carbon (-CH ₃)

Infrared (IR) Spectroscopy Data

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule. The predicted characteristic IR absorption bands for **Ethyl 10(E)-pentadecenoate** are summarized in Table 3. These are based on the typical vibrational frequencies of functional groups found in unsaturated fatty acid esters.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 3: Predicted IR Absorption Data for **Ethyl 10(E)-pentadecenoate**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3010 - 3000	Medium	=C-H stretch (alkene)
~2925	Strong	C-H asymmetric stretch (alkane)
~2855	Strong	C-H symmetric stretch (alkane)
~1740	Strong	C=O stretch (ester)
~1650	Weak	C=C stretch (alkene, trans)
~1465	Medium	C-H bend (alkane)
~1170	Strong	C-O stretch (ester)
~965	Medium	=C-H bend (trans alkene out-of-plane)

Mass Spectrometry (MS) Data

Mass spectrometry (MS) provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. For **Ethyl 10(E)-pentadecenoate**, the molecular ion peak [M]⁺ would be observed at a mass-to-charge ratio (m/z) of 268.44. The expected fragmentation pattern under electron ionization (EI) would involve characteristic cleavages of the ester group and the aliphatic chain.^{[8][9]}

Table 4: Expected Key Mass Spectrometry Fragments for **Ethyl 10(E)-pentadecenoate**

m/z	Fragment Ion	Description
268	$[C_{17}H_{32}O_2]^+$	Molecular Ion (M^+)
223	$[M - OCH_2CH_3]^+$	Loss of the ethoxy group
199	$[M - C_5H_{11}]^+$	Cleavage at the allylic position
88	$[CH_3CH_2OC(OH)=CH_2]^+$	McLafferty rearrangement product
73	$[COOCH_2CH_3]^+$	Ethoxycarbonyl cation
55	$[C_4H_7]^+$	Common fragment from the aliphatic chain
43	$[C_3H_7]^+$	Common fragment from the aliphatic chain

Experimental Protocols

The following are detailed methodologies for the key experiments cited.

NMR Spectroscopy

Objective: To obtain high-resolution 1H and ^{13}C NMR spectra for structural elucidation.

Methodology:

- Sample Preparation: Dissolve 5-10 mg of **Ethyl 10(E)-pentadecenoate** in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.[\[1\]](#)
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- 1H NMR Acquisition:
 - Acquire the spectrum at room temperature.
 - Use a standard single-pulse experiment.

- Ensure a sufficient relaxation delay (e.g., 5 seconds) for accurate integration.
- Process the data with appropriate phasing and baseline correction.
- ¹³C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - A larger sample quantity (20-50 mg) may be required for a good signal-to-noise ratio.
 - Use a longer relaxation delay and a sufficient number of scans.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation: A small drop of neat liquid **Ethyl 10(E)-pentadecenoate** is placed between two potassium bromide (KBr) plates to form a thin film. Alternatively, for Attenuated Total Reflectance (ATR)-FTIR, a drop of the sample is placed directly on the ATR crystal.[\[10\]](#)
[\[11\]](#)[\[12\]](#)
- Instrumentation: Use a standard FT-IR spectrometer.
- Data Acquisition:
 - Record a background spectrum of the clean KBr plates or the empty ATR crystal.
 - Record the sample spectrum over a range of 4000 to 400 cm⁻¹.
 - Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
 - The final spectrum is presented in terms of transmittance or absorbance versus wavenumber.

Gas Chromatography-Mass Spectrometry (GC-MS)

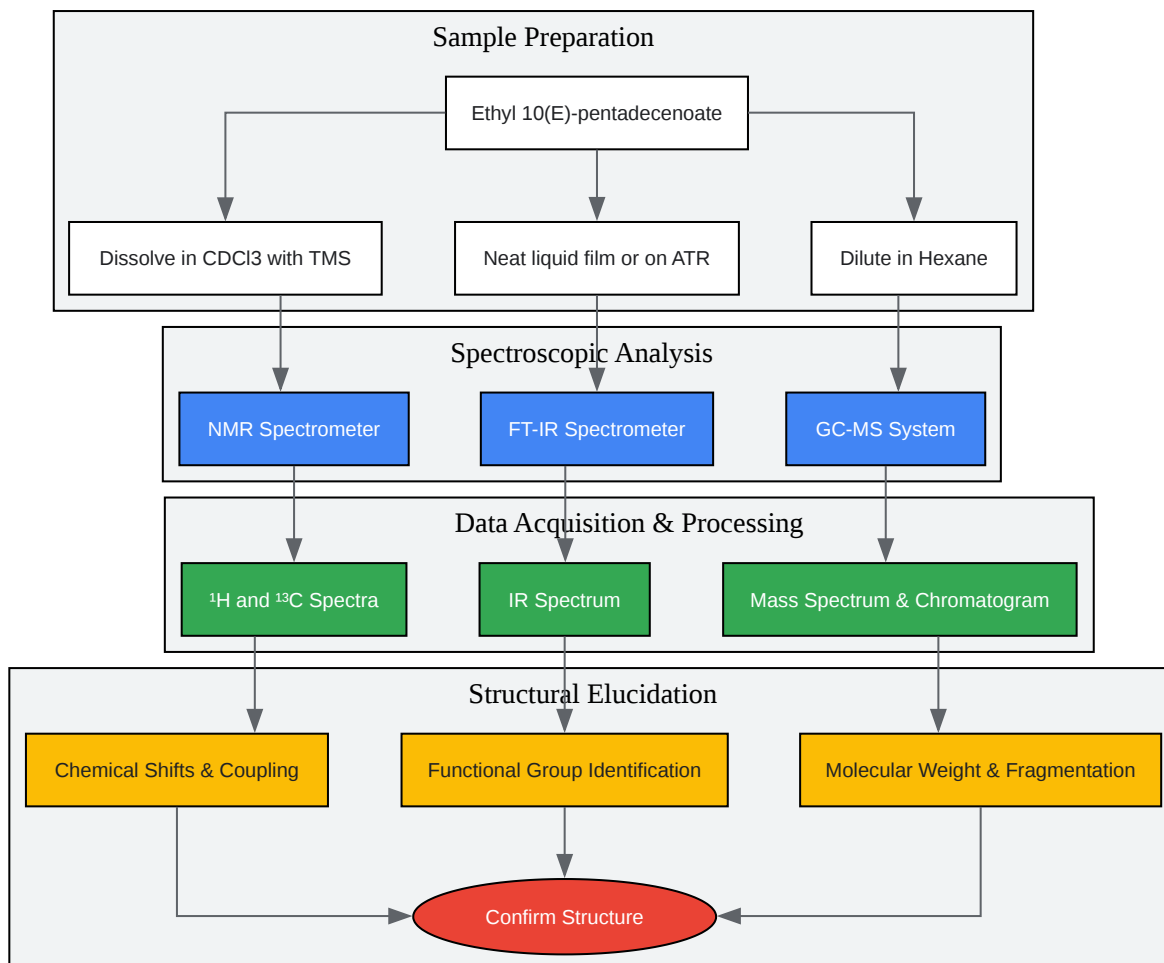
Objective: To determine the molecular weight and fragmentation pattern, and to assess purity.

Methodology:

- Sample Preparation: Prepare a dilute solution of **Ethyl 10(E)-pentadecenoate** (e.g., 1 mg/mL) in a volatile organic solvent such as hexane or ethyl acetate.^[13]
- Instrumentation: Use a GC system coupled to a mass spectrometer with an electron ionization (EI) source.
- Gas Chromatography:
 - Column: Use a non-polar capillary column (e.g., DB-5ms or equivalent).
 - Injection: Inject 1 μ L of the sample solution into the GC inlet.
 - Temperature Program: Start at a lower temperature (e.g., 100 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250 °C) to ensure elution of the compound.
- Mass Spectrometry:
 - Ionization: Use standard electron ionization at 70 eV.
 - Mass Range: Scan a mass range of m/z 40 to 400.
 - Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **Ethyl 10(E)-pentadecenoate**.



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